

# A Technical Guide to CAS Number Registration for Novel Phenylpyrrolidinone Compounds

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Phenylpyrrolidinone derivative 5

Cat. No.: B10833781

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of the process for obtaining a Chemical Abstracts Service (CAS) Registry Number for newly synthesized phenylpyrrolidinone compounds. It is intended to equip researchers, chemists, and drug development professionals with the necessary information to navigate this critical step in chemical research and development, ensuring novel substances are accurately identified and documented for regulatory, publication, and commercial purposes.

## Understanding the CAS Registry Number

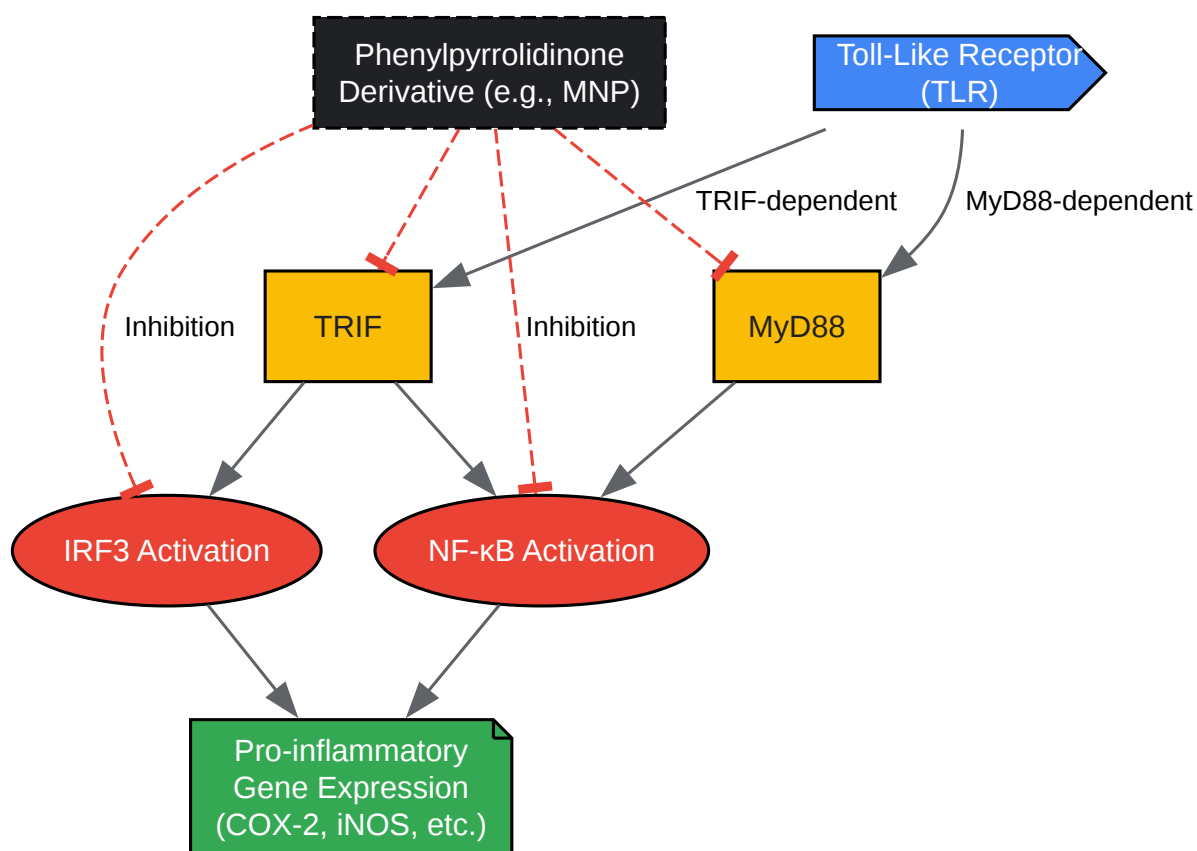
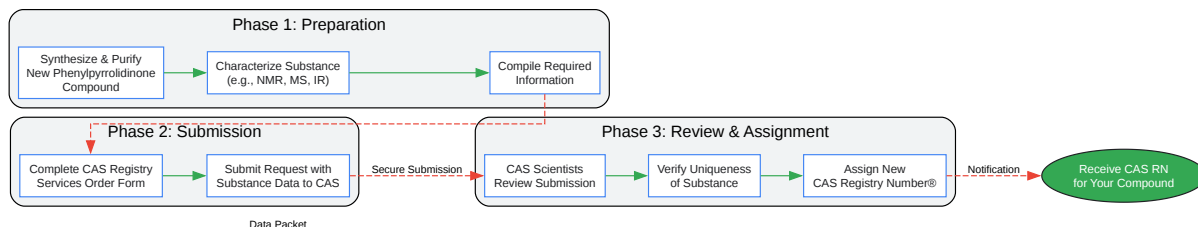
A CAS Registry Number (CAS RN®) is a unique numerical identifier assigned by the Chemical Abstracts Service to a specific chemical substance.<sup>[1][2]</sup> This number is the global standard for substance identification, removing ambiguity from different naming conventions (systematic, generic, or trade names).<sup>[2][3]</sup> Each CAS RN is assigned to only one substance, ensuring that it is a reliable and internationally recognized identifier crucial for regulatory submissions, scientific literature, and international trade.<sup>[2]</sup> The CAS REGISTRY® is the most comprehensive database of disclosed chemical substance information, containing millions of unique organic and inorganic substances.<sup>[1][2]</sup>

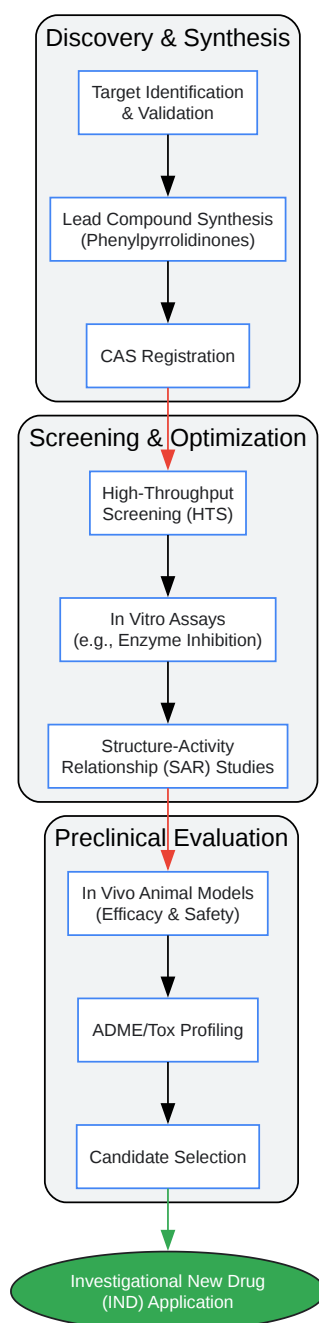
For a new phenylpyrrolidinone compound to be registered, it must be a unique, well-defined chemical substance. CAS registers various forms, including different stereoisomers and salt forms, assigning them discrete CAS RNs.<sup>[1][4]</sup> However, mixtures are generally not assigned a single CAS number; instead, the individual components receive their own identifiers.<sup>[3][4]</sup>

## The CAS Number Registration Process

Obtaining a CAS RN for a novel compound, such as a new phenylpyrrolidinone derivative, involves submitting a request to CAS Registry Services<sup>SM</sup>.[\[5\]](#) While CAS numbers for many common substances can be found in public databases, new or proprietary compounds require a formal application.[\[6\]](#)

The general workflow for this process is outlined below.






[Click to download full resolution via product page](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. CAS Registry Number - Wikipedia [en.wikipedia.org]
- 2. CAS REGISTRY | CAS [cas.org]
- 3. Frequently Asked Questions About CAS Registry Numbers - REACH24H [en.reach24h.com]
- 4. web.cas.org [web.cas.org]
- 5. CAS Registry Services  | CAS [cas.org]
- 6. CAS Number Application - Proregulations [proregulations.com]
- To cite this document: BenchChem. [A Technical Guide to CAS Number Registration for Novel Phenylpyrrolidinone Compounds]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10833781#cas-number-registration-for-new-phenylpyrrolidinone-compounds]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)